

Personal protective equipment for handling SJ6986

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Compound of Interest

Compound Name: SJ6986

Cat. No.: B8191667

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Essential Safety and Handling Guide for SJ6986

This document provides crucial safety, operational, and disposal information for the handling of **SJ6986**, a potent and selective GSPT1/2 molecular glue degrader. Given its potency, personnel must adhere to stringent safety protocols to minimize exposure risk. The following guidelines are intended for researchers, scientists, and drug development professionals.

Compound Identification and Properties

Property	Value
Formal Name	N-[2-(2,6-dioxo-3-piperidiny)-2,3-dihydro-1,3-dioxo-1H-isoindol-5-yl]-2-(trifluoromethoxy)-benzenesulfonamide
CAS Number	2765625-93-0
Molecular Formula	C ₂₀ H ₁₄ F ₃ N ₃ O ₇ S
Molecular Weight	497.4 g/mol
Solubility	DMSO: 30 mg/mL, DMF: 30 mg/mL
Storage	Powder: -20°C, In solvent: -80°C

Personal Protective Equipment (PPE) and Engineering Controls

Due to the high potency of **SJ6986**, a comprehensive containment strategy is mandatory. This involves the primary use of engineering controls, supplemented by appropriate personal protective equipment.

Recommended Personal Protective Equipment

Equipment	Specification	Purpose
Gloves	Double-gloving with powder-free nitrile gloves.	Prevents skin contact during handling.
Lab Coat	Disposable, solid-front, back-closing gown.	Protects clothing and skin from contamination.
Eye Protection	Chemical splash goggles.	Shields eyes from splashes or aerosols.
Respiratory	A NIOSH-approved respirator (e.g., N95) or a Powered Air-Purifying Respirator (PAPR) for handling powders.	Prevents inhalation of airborne particles, especially when working with the solid compound.

Engineering Controls

Engineering controls are the primary method for minimizing exposure.

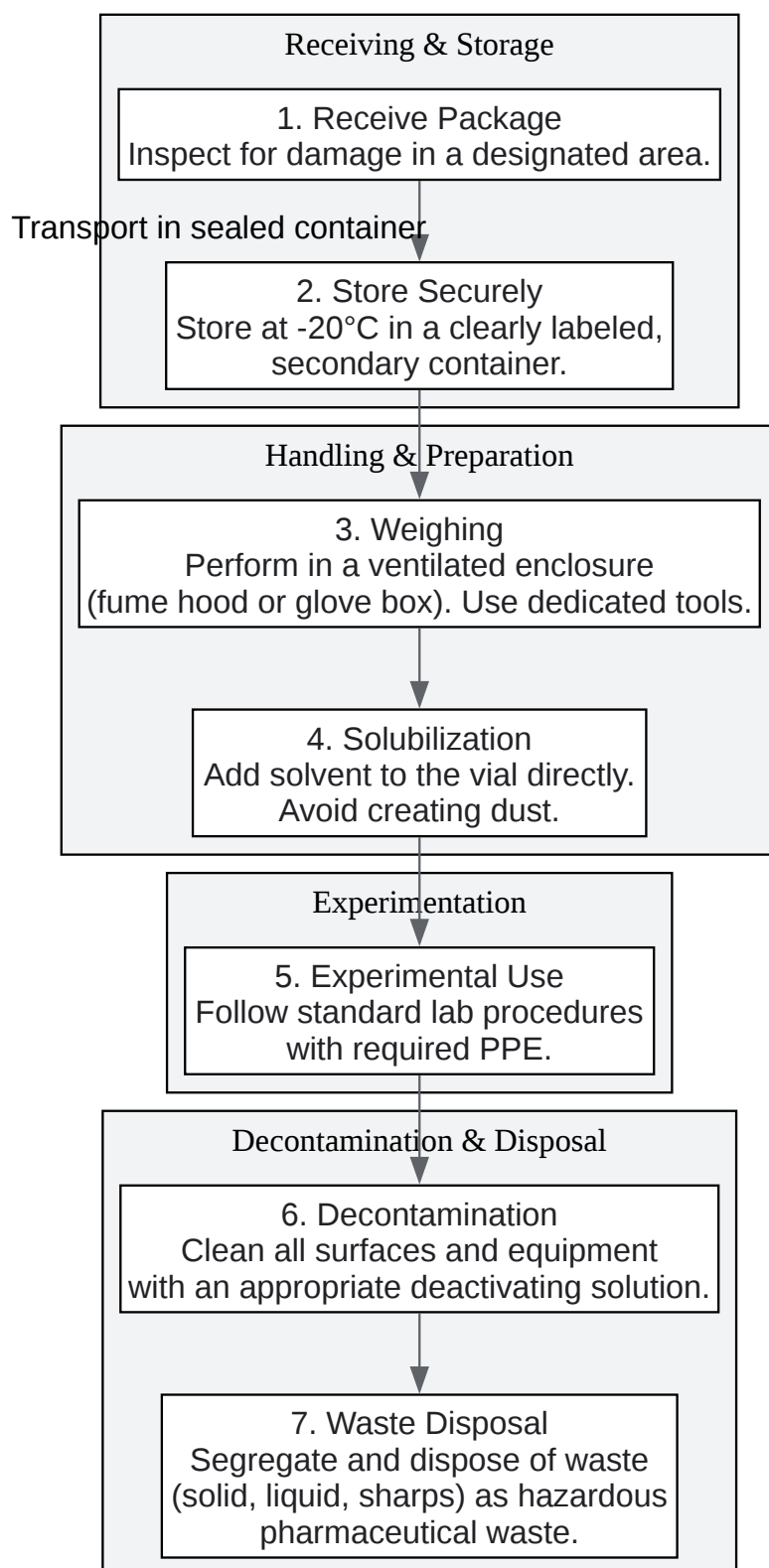
- Ventilation: All handling of **SJ6986** powder should be performed in a certified chemical fume hood, laminar flow hood, or a glove box to contain any airborne particles.
- Isolation: For larger scale operations, process isolation equipment like glovebox isolators is recommended to create a contained environment.
- Pressure Differential: Potent compound handling areas should be maintained under negative air pressure relative to adjacent spaces to prevent contamination from escaping.

Operational and Disposal Plans

A clear, step-by-step plan for the entire lifecycle of the compound in the lab is essential.

Operational Workflow

The following workflow outlines the critical steps for safely handling **SJ6986** from receipt to disposal.



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Caption: General workflow for handling potent compounds like **SJ6986**.

Disposal Plan

All waste generated from handling **SJ6986** must be treated as hazardous pharmaceutical waste.

- **Solid Waste:** Contaminated PPE (gloves, gowns), weigh papers, and plasticware should be collected in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions or contaminated solvents should be collected in a sealed, labeled hazardous liquid waste container. Do not dispose of down the drain.
- **Disposal Method:** The primary recommended disposal method for potent pharmaceutical compounds is high-temperature incineration by a licensed waste disposal service. This ensures the complete destruction of the active ingredient.

Mechanism of Action: GSPT1/2 Degradation

SJ6986 is a "molecular glue" that induces the degradation of G₁ to S phase transition proteins 1 and 2 (GSPT1/2). It functions by redirecting the cell's own protein disposal machinery to these target proteins.

The mechanism involves:

- **Binding:** **SJ6986** binds to the Cereblon (CRBN) protein, which is a component of the CRL4-CRBN E3 ubiquitin ligase complex.
- **Recruitment:** This binding alters the surface of CRBN, creating a new binding site for the GSPT1/2 proteins.
- **Ubiquitination:** The E3 ligase complex then tags the recruited GSPT1/2 with ubiquitin molecules.
- **Degradation:** The ubiquitinated GSPT1/2 is recognized and degraded by the proteasome.

Depletion of GSPT1 impairs translation termination, leading to activation of the integrated stress response pathway and ultimately, TP53-independent cell death in cancer cells.

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